

N-Formyl-L-leucine-d3 stability and storage conditions

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Compound of Interest

Compound Name: N-Formyl-L-leucine-d3

Cat. No.: B564958

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An In-depth Technical Guide to the Stability and Storage of **N-Formyl-L-leucine-d3**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for **N-Formyl-L-leucine-d3**. It is intended to furnish researchers, scientists, and professionals in drug development with the necessary information for the proper handling, storage, and analysis of this isotopically labeled compound. The information presented herein is a synthesis of data from publicly available sources and scientific literature on related compounds.

Overview of N-Formyl-L-leucine-d3

N-Formyl-L-leucine-d3 is a deuterated analog of N-Formyl-L-leucine, an intermediate in the synthesis of various pharmaceutical compounds. The incorporation of deuterium isotopes can be advantageous for metabolic studies and as an internal standard in mass spectrometry-based bioanalysis due to the kinetic isotope effect, which can slow down metabolic processes. Understanding the stability of this molecule is paramount to ensure its integrity and the accuracy of experimental results.

Recommended Storage Conditions

Proper storage is critical to maintain the chemical and isotopic purity of **N-Formyl-L-leucine-d3**. The following table summarizes the recommended storage conditions for the compound in

both solid and solution forms, based on data for the non-deuterated analog and general guidelines for deuterated compounds.

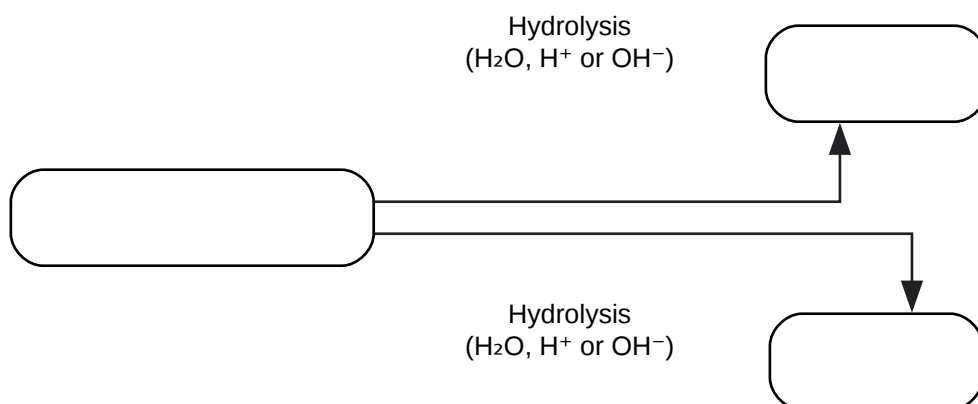
Form	Storage Temperature	Duration	Atmosphere	Container	Notes
Solid (Powder)	-20°C	Up to 3 years	Inert gas (e.g., Argon, Nitrogen) recommended for long-term storage	Tightly sealed, light-resistant container	Protect from moisture and light. [1]
Solution in DMSO	-80°C	Up to 6 months	Tightly sealed vials	Avoid repeated freeze-thaw cycles. [1]	
Solution in DMSO	-20°C	Up to 1 month	Tightly sealed vials	For short-term use. [1]	
General Guideline	Room Temperature	Short-term	Tightly closed containers	Protected from light and moisture. [1]	

Potential Degradation Pathways

The primary degradation pathway for **N-Formyl-L-leucine-d3** is anticipated to be the hydrolysis of the N-formyl group. A secondary, less likely pathway under normal conditions is deuterium exchange.

Hydrolysis of the N-Formyl Group

The amide bond of the N-formyl group is susceptible to hydrolysis, particularly under acidic or basic conditions, and at elevated temperatures. This reaction would yield L-leucine-d3 and formic acid. The stability of the related compound aspartame, which also contains an amide linkage, is highly pH-dependent, with a much shorter half-life at neutral pH compared to acidic pH.[\[2\]](#)



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Primary degradation pathway of **N-Formyl-L-leucine-d3**.

Deuterium Exchange

While the carbon-deuterium bond is generally more stable than the carbon-hydrogen bond, exchange of deuterium for hydrogen is a theoretical possibility, especially at the α -carbon position under strongly basic conditions. However, for typical storage and handling, this is not considered a major stability concern.

Experimental Protocol for Stability Assessment

To quantitatively assess the stability of **N-Formyl-L-leucine-d3**, a formal stability study is recommended. The following protocol outlines a general approach.

Objective

To determine the degradation kinetics of **N-Formyl-L-leucine-d3** under various storage conditions and identify the primary degradation products.

Materials

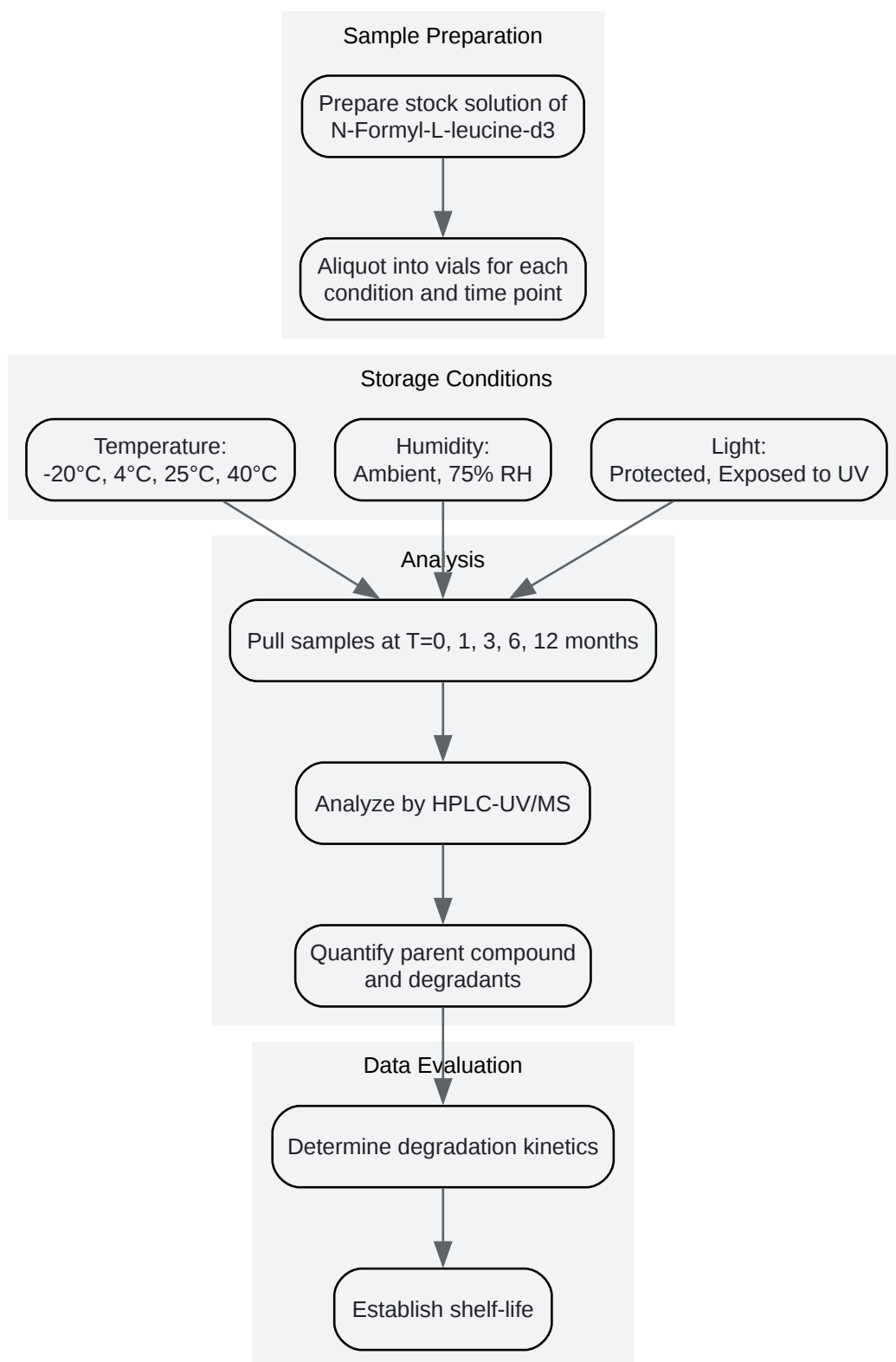
- **N-Formyl-L-leucine-d3** (of known purity)
- HPLC grade solvents (e.g., acetonitrile, water, methanol)
- Buffers of various pH (e.g., pH 4, 7, 9)

- High-purity water
- Analytical standards of potential degradants (e.g., L-leucine-d3)

Equipment

- High-Performance Liquid Chromatograph (HPLC) with UV or Mass Spectrometric (MS) detector
- Environmental chambers or incubators for controlled temperature and humidity
- Calibrated analytical balance
- pH meter

Experimental Workflow



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Workflow for a stability study of **N-Formyl-L-leucine-d3**.

Analytical Method

A stability-indicating analytical method, typically reverse-phase HPLC, should be developed and validated.

- Column: C18 column (e.g., 4.6 x 150 mm, 5 μ m)
- Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
- Detection: UV at an appropriate wavelength (e.g., 210 nm) or MS for selective detection and identification of the parent compound and its degradation products.
- Validation: The method should be validated for specificity, linearity, accuracy, precision, and limit of detection/quantitation according to ICH guidelines.

Summary and Recommendations

N-Formyl-L-leucine-d3 is expected to be a stable compound when stored under appropriate conditions. The primary stability concern is the hydrolysis of the N-formyl group. To ensure the integrity of the compound, it is recommended to:

- Store the solid material at -20°C in a tightly sealed, light-resistant container, preferably under an inert atmosphere for long-term storage.
- For solutions, store at -80°C for long-term use and at -20°C for short-term use. Minimize freeze-thaw cycles.
- Avoid exposure to high temperatures, extreme pH conditions, and moisture.
- When using in quantitative applications, it is advisable to verify the purity of the material, especially if it has been stored for an extended period.

For critical applications, conducting a formal stability study using a validated analytical method is the most reliable way to determine the shelf-life of **N-Formyl-L-leucine-d3** under specific storage and experimental conditions.

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References

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